

# Application Notes and Protocols: Kinetics of Hydrogen Release from Perhydro-2,3-dibenzyltoluene

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## Compound of Interest

Compound Name: 2,3-Dibenzyltoluene

Cat. No.: B1364162

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This document provides detailed application notes and protocols for studying the kinetics of hydrogen release from perhydro-**2,3-dibenzyltoluene** (H18-DBT), a promising Liquid Organic Hydrogen Carrier (LOHC). These guidelines are intended to assist researchers in setting up experiments, collecting accurate data, and ensuring safe operation.

## Introduction

Perhydro-**2,3-dibenzyltoluene** is a key compound in the dibenzyltoluene (DBT) LOHC system, which offers a safe and efficient means of storing and transporting hydrogen.[1][2] The release of hydrogen is achieved through a catalytic dehydrogenation reaction, typically carried out at elevated temperatures. Understanding the kinetics of this reaction is crucial for the design and optimization of hydrogen release units. This document outlines the experimental procedures and data analysis techniques to characterize the dehydrogenation kinetics of H18-DBT.

## Safety Precautions

Before commencing any experimental work, it is crucial to review the Safety Data Sheets (SDS) for all chemicals involved, including dibenzyltoluene and its hydrogenated forms.

General Hazards:

- Flammability: Dibenzyltoluene and its hydrogenated forms are flammable hydrocarbons.[3]
- Aspiration Hazard: May be fatal if swallowed and enters airways.[4][5][6]
- Health Hazards: May cause skin irritation and is harmful to aquatic life with long-lasting effects.[5][7]

#### Personal Protective Equipment (PPE):

- Wear appropriate personal protective equipment, including safety goggles, chemical-resistant gloves, and a lab coat.[4][5]
- Work in a well-ventilated area or under a fume hood.

#### Handling and Storage:

- Store in a cool, dry, and well-ventilated area away from ignition sources.
- Use non-sparking tools and equipment.
- In case of a spill, contain the spillage with non-combustible absorbent material and dispose of it according to local regulations.[7]

## Experimental Data

The kinetics of hydrogen release from perhydro-**2,3-dibenzyltoluene** are influenced by various factors, including temperature, catalyst formulation, and reactor type. Below is a summary of kinetic parameters reported in the literature.

Catalyst	Reactor Type	Temperature Range (°C)	Reaction Order	Activation Energy (kJ/mol)	Reference
5 wt% Pt/Al <sub>2</sub> O <sub>3</sub>	Fixed Bed Reactor	290 - 350	1	117	[8]
Pt/Al <sub>2</sub> O <sub>3</sub>	Continuous Flow Reactor	250 - 320	2.3 - 2.4	171	[8]
Pt/Al <sub>2</sub> O <sub>3</sub>	Batch Reactor	-	1	102	[8][9]
Pt/Zn-Al <sub>2</sub> O <sub>3</sub>	Batch Reactor	-	1	130	[8][9]
Pt/Mg-Al <sub>2</sub> O <sub>3</sub>	Batch Reactor	-	1	151	[8][9]

## Experimental Protocols

### Catalyst Preparation (Example: 5 wt% Pt/Al<sub>2</sub>O<sub>3</sub>)

This protocol describes a typical impregnation method for preparing a platinum on alumina catalyst.

#### Materials:

- γ-Al<sub>2</sub>O<sub>3</sub> support
- Chloroplatinic acid hexahydrate (H<sub>2</sub>PtCl<sub>6</sub>·6H<sub>2</sub>O)
- Deionized water
- Drying oven
- Calcination furnace
- Reduction furnace with hydrogen supply

**Procedure:**

- Support Preparation: Dry the  $\gamma$ -Al<sub>2</sub>O<sub>3</sub> support in an oven at 120 °C for 4 hours to remove any adsorbed moisture.
- Impregnation:
  - Calculate the required amount of H<sub>2</sub>PtCl<sub>6</sub>·6H<sub>2</sub>O to achieve a 5 wt% platinum loading.
  - Dissolve the calculated amount of H<sub>2</sub>PtCl<sub>6</sub>·6H<sub>2</sub>O in a volume of deionized water equivalent to the pore volume of the alumina support (incipient wetness impregnation).
  - Add the platinum precursor solution to the dried alumina support dropwise while continuously mixing to ensure uniform distribution.
- Drying: Dry the impregnated support in an oven at 120 °C overnight.
- Calcination: Calcine the dried catalyst in a furnace under a flow of air. Ramp the temperature to 400 °C at a rate of 5 °C/min and hold for 4 hours.
- Reduction:
  - Place the calcined catalyst in a tube furnace.
  - Purge the system with an inert gas (e.g., nitrogen or argon).
  - Introduce a flow of 5% H<sub>2</sub> in an inert gas.
  - Ramp the temperature to 400 °C at a rate of 5 °C/min and hold for 4 hours to reduce the platinum oxide to metallic platinum.
  - Cool the catalyst to room temperature under an inert gas flow.
- Passivation (Optional but Recommended for Safety): To safely handle the pyrophoric reduced catalyst, it can be passivated by introducing a very low concentration of oxygen (e.g., 1% O<sub>2</sub> in N<sub>2</sub>) at room temperature.

# Dehydrogenation Experiment (Continuous Flow Packed Bed Reactor)

This protocol outlines the procedure for conducting a dehydrogenation experiment in a continuous flow system.

## Equipment:

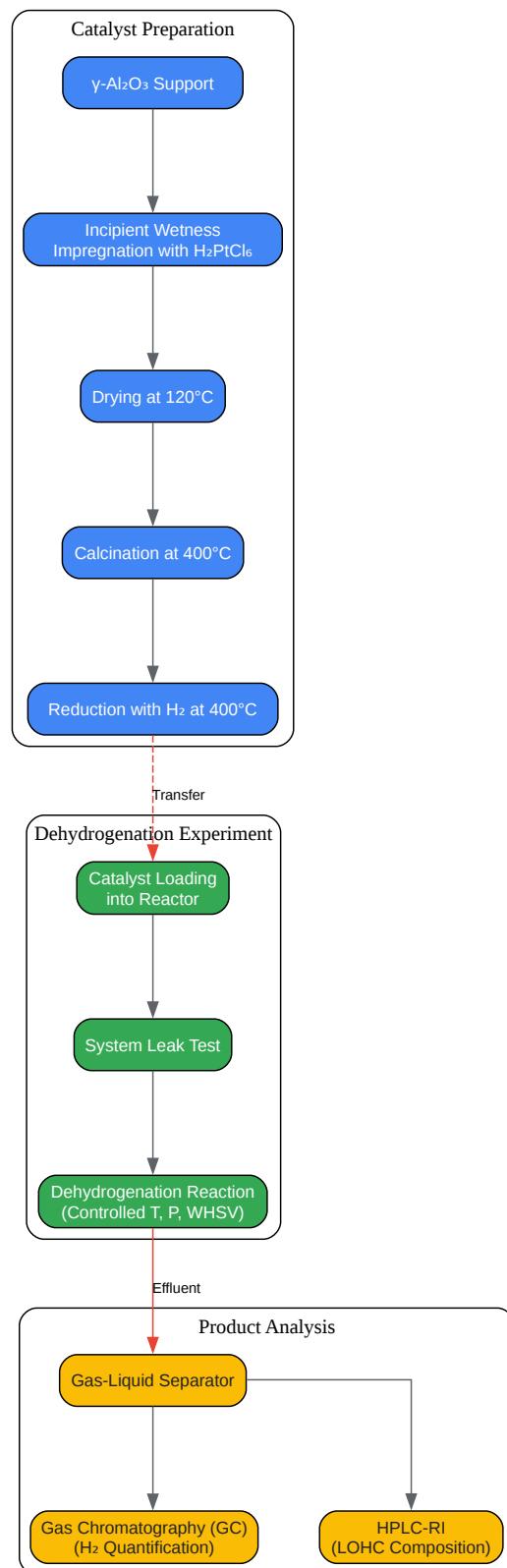
- High-pressure stainless-steel packed bed reactor
- High-performance liquid chromatography (HPLC) pump for liquid feed
- Mass flow controllers for gas feeds (e.g., N<sub>2</sub>)
- Temperature controller and furnace for the reactor
- Back pressure regulator
- Gas-liquid separator
- Gas chromatograph (GC) for analyzing the product gas
- HPLC with a refractive index (RI) detector for analyzing the liquid product

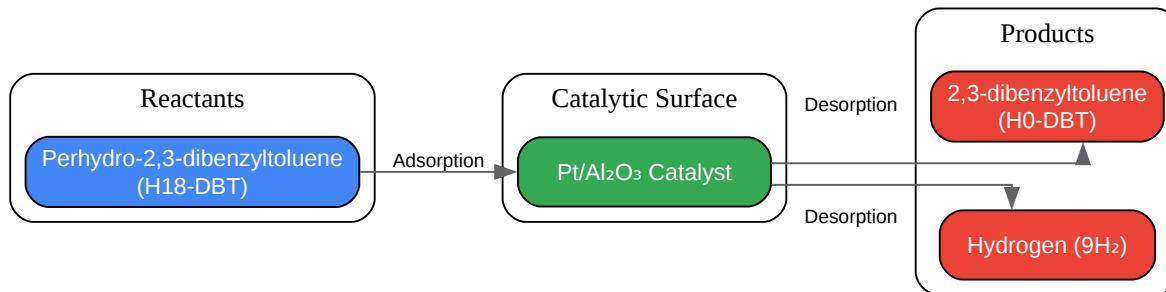
## Procedure:

- Catalyst Loading:
  - Load a known mass of the prepared catalyst into the reactor, securing it with quartz wool plugs.
- System Assembly and Leak Test:
  - Assemble the reactor system as shown in the workflow diagram.
  - Pressurize the system with an inert gas (e.g., helium or nitrogen) to the desired operating pressure and check for any pressure drop over time to ensure a leak-free system.

- Catalyst Activation (In-situ Reduction):
  - If the catalyst was not pre-reduced and passivated, perform an in-situ reduction as described in the catalyst preparation section.
- Dehydrogenation Reaction:
  - Set the reactor temperature to the desired value (e.g., 280 °C).
  - Start the flow of an inert gas (e.g., N<sub>2</sub>) through the reactor to act as a carrier gas.
  - Once the temperature is stable, start the HPLC pump to introduce the perhydro-**2,3-dibenzyltoluene** feed at a specific weight hourly space velocity (WHSV).
  - Maintain a constant system pressure using the back pressure regulator.
  - Allow the reaction to reach a steady state (typically 1-2 hours).
- Product Collection and Analysis:
  - The reactor effluent passes through a gas-liquid separator.
  - Gas Phase Analysis: The gas stream is directed to an online GC to determine the hydrogen concentration and flow rate.
  - Liquid Phase Analysis: Periodically collect liquid samples from the separator. Analyze the samples using HPLC with an RI detector to determine the concentrations of perhydro-**2,3-dibenzyltoluene** and its dehydrogenated products. The degree of dehydrogenation can be correlated with the refractive index of the liquid mixture.

## Visualizations





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